

An In-depth Technical Guide to N-Heptanoylglycine-d2: Structure and Synthesis

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Compound of Interest

Compound Name: N-Heptanoylglycine-d2

Cat. No.: B12365813

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, and synthesis of **N-Heptanoylglycine-d2**, a deuterated analog of the endogenous metabolite N-Heptanoylglycine. This document is intended for professionals in research and drug development who require detailed information on this stable isotope-labeled compound for use in metabolic studies, bioanalytical assays, and as an internal standard.

Chemical Structure and Properties

N-Heptanoylglycine-d2 is an isotopically labeled form of N-Heptanoylglycine, an acylglycine that is a metabolite of heptanoic acid.^[1] The deuterium atoms are located on the alpha-carbon of the glycine moiety, which provides a distinct mass shift for mass spectrometry-based applications without significantly altering the chemical properties of the molecule.

The chemical structure of **N-Heptanoylglycine-d2** is characterized by a heptanoyl group attached to the nitrogen atom of a glycine-d2 molecule.

Chemical Formula: C₉H₁₅D₂NO₃^[2]

SMILES: OC(C([2H])(NC(CCCCCC)=O)[2H])=O^[2]

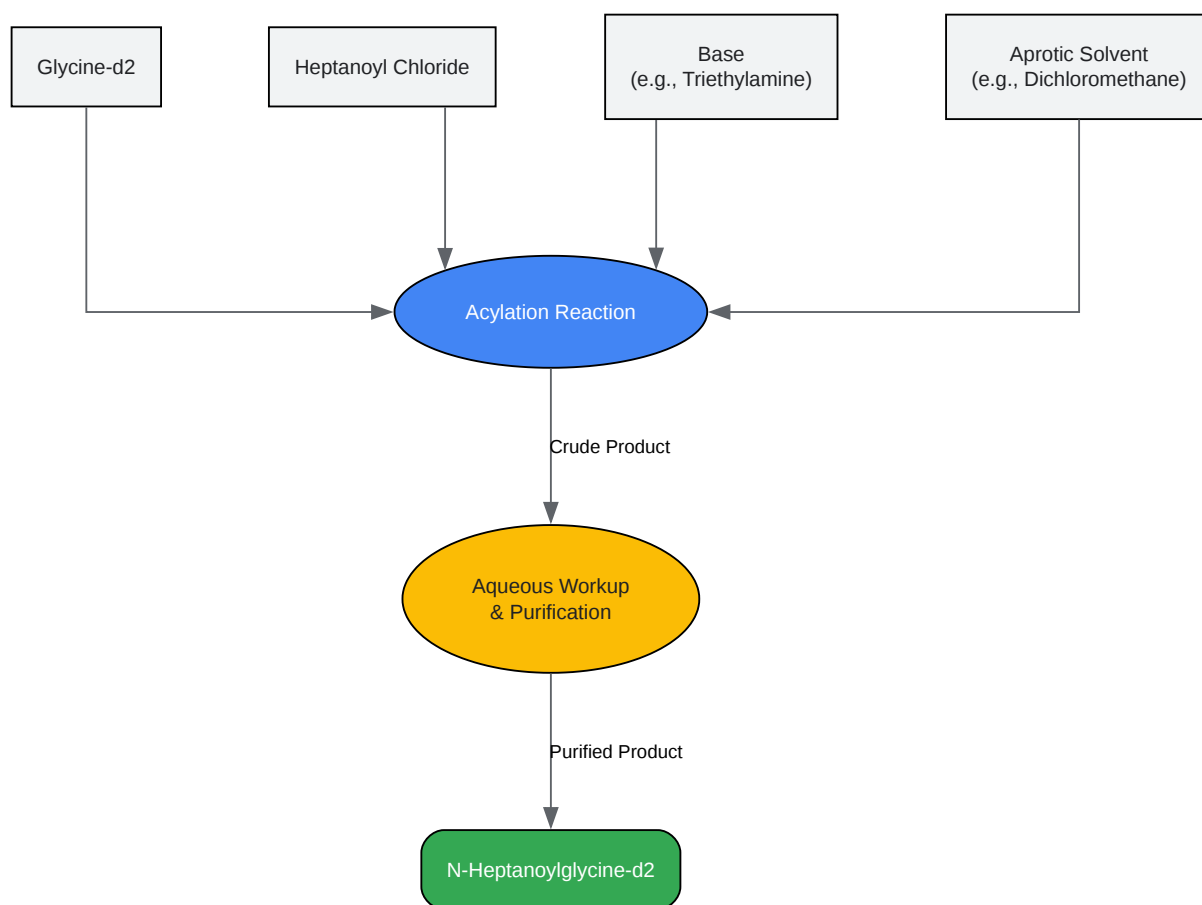
The following table summarizes the key quantitative data for **N-Heptanoylglycine-d2** and its non-deuterated counterpart.

Property	N-Heptanoylglycine-d2	N-Heptanoylglycine
CAS Number	3008541-77-0[2]	23783-23-5[1][3]
Molecular Formula	C ₉ H ₁₅ D ₂ NO ₃ [2]	C ₉ H ₁₇ NO ₃ [1][3][4]
Molecular Weight	189.25 g/mol [2]	187.24 g/mol [1][3]
Appearance	White to off-white solid[2]	Solid[1]
Purity	≥95.0%[2]	≥98.0% (HPLC)
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 6 months[2]	2-8°C
Predicted Water Solubility	Not available	1.54 g/L[5]
Predicted logP	Not available	1.64[5]

Synthesis of N-Heptanoylglycine-d2

The synthesis of **N-Heptanoylglycine-d2** is typically achieved through the acylation of glycine-d2 with an activated form of heptanoic acid, such as heptanoyl chloride. This direct acylation method is a common and effective route for the formation of N-acylglycines.[4]

The logical flow of the synthesis process is depicted in the diagram below, outlining the key reactants, reagents, and the resulting product.



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Caption: Synthetic workflow for **N-Heptanoylglycine-d2** via acylation.

The following is a representative experimental protocol for the synthesis of **N-Heptanoylglycine-d2**.

Materials:

- Glycine-d2 (1.0 eq)

- Heptanoyl chloride (1.1 eq)
- Triethylamine (2.5 eq)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup:
 - In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve Glycine- d_2 (1.0 eq) and triethylamine (2.5 eq) in anhydrous dichloromethane.
 - Cool the reaction mixture to 0°C in an ice bath.
- Addition of Acylating Agent:
 - While stirring vigorously, add heptanoyl chloride (1.1 eq) dropwise to the reaction mixture via a dropping funnel over a period of 15-20 minutes. Ensure the temperature remains at 0°C during the addition.

- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for 12-16 hours.
- Reaction Quenching and Workup:
 - After the reaction is complete (monitored by TLC), quench the reaction by adding 1 M HCl.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Purification:
 - Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to yield the crude product.
 - The crude product can be further purified by recrystallization or column chromatography on silica gel to afford pure **N-Heptanoylglycine-d2**.
- Characterization:
 - Confirm the structure and purity of the final product using techniques such as ¹H NMR, ¹³C NMR, and high-resolution mass spectrometry (HRMS) to verify the incorporation of deuterium and the overall structural integrity.

Applications

N-Heptanoylglycine-d2 is primarily used as an internal standard in quantitative bioanalytical methods, such as those employing liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).[6] Its use as an internal standard allows for the accurate quantification of endogenous N-Heptanoylglycine in various biological matrices by correcting for sample loss during extraction and for variations in instrument response.

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